

2-Amino-5-chloro-4-picoline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-chloro-4-picoline

Cat. No.: B1330564

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An In-depth Technical Guide on the Physicochemical Properties of **2-Amino-5-chloro-4-picoline**

This technical guide provides essential physicochemical data for **2-Amino-5-chloro-4-picoline**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

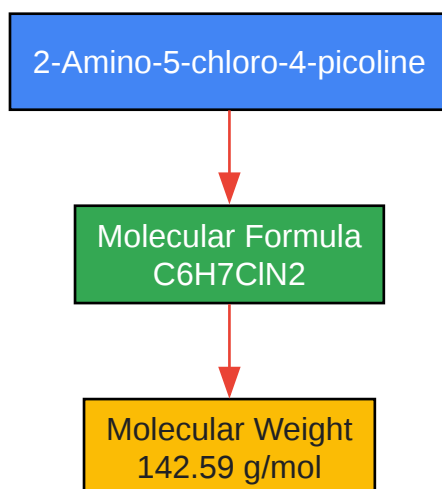
Physicochemical Data

The fundamental molecular properties of **2-Amino-5-chloro-4-picoline** have been determined and are summarized below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C6H7ClN2[1]
Molecular Weight	142.59 g/mol [1]

Structural and Molecular Relationships

The identity of a chemical compound is fundamentally defined by its name, molecular formula, and corresponding molecular weight. The logical relationship between these identifiers for **2-Amino-5-chloro-4-picoline** is illustrated in the following diagram.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. labproinc.com [labproinc.com]
- To cite this document: BenchChem. [2-Amino-5-chloro-4-picoline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1330564#2-amino-5-chloro-4-picoline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1330564#2-amino-5-chloro-4-picoline-molecular-weight-and-formula)

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